

Application Notes and Protocols for Preparing NCGC00244536 Stock Solutions in DMSO

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Compound of Interest

Compound Name: NCGC00244536

Cat. No.: B608316

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

NCGC00244536 is a potent and selective inhibitor of KDM4B histone lysine demethylase, with an IC₅₀ of approximately 10 nM.^{[1][2][3][4]} It plays a crucial role in epigenetic research and has shown potential in cancer therapy by inhibiting the growth of various cancer cell lines, including prostate and breast cancer.^{[3][4][5]} Proper preparation of stock solutions is critical for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for **NCGC00244536** due to its high solubilizing capacity for this compound.^{[1][3]} This document provides detailed protocols for the preparation, storage, and handling of **NCGC00244536** stock solutions in DMSO.

I. Chemical and Physical Properties

A clear understanding of the physicochemical properties of **NCGC00244536** is essential for accurate stock solution preparation.

Property	Value	Reference
Molecular Weight	382.45 g/mol	[2][3]
CAS Number	2003260-55-5	[2][3]
Appearance	Crystalline solid	[3]
Purity	≥98%	[3]
Solubility in DMSO	≥10 mg/mL to 76 mg/mL (198.71 mM)	[1][3]
InChI Key	NYKBXXGHEMXSBB- UHFFFAOYSA-N	[3]

Note: The solubility of **NCGC00244536** in DMSO can be affected by the purity and water content of the DMSO. It is highly recommended to use fresh, anhydrous, high-purity DMSO for the preparation of stock solutions.[1]

II. Experimental Protocols

A. Materials and Equipment

- **NCGC00244536** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.7% purity
- Calibrated analytical balance
- Sterile, nuclease-free microcentrifuge tubes or vials
- Calibrated micropipettes and sterile, low-retention pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): chemical-resistant gloves (butyl rubber or neoprene recommended), safety goggles, lab coat[6][7]

B. Protocol for Preparing a 10 mM **NCGC00244536** Stock Solution

This protocol provides a step-by-step guide to preparing a 10 mM stock solution of **NCGC00244536** in DMSO.

- Pre-weighing Preparation: Before handling the compound, ensure that all necessary equipment is clean, dry, and readily accessible. It is crucial to work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of any airborne particles.[\[6\]](#)
- Weighing the Compound: Accurately weigh the desired amount of **NCGC00244536** powder using a calibrated analytical balance. To prepare 1 mL of a 10 mM stock solution, you will need 3.82 mg of the compound.
 - Calculation:
 - Molecular Weight (MW) = 382.45 g/mol
 - Desired Concentration (C) = 10 mM = 0.010 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (m) = $C \times V \times MW = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 382.45 \text{ g/mol} = 0.0038245 \text{ g} = 3.82 \text{ mg}$
- Dissolving the Compound:
 - Carefully transfer the weighed **NCGC00244536** powder into a sterile microcentrifuge tube.
 - Add the calculated volume of anhydrous DMSO to the tube. For a 10 mM solution, add 1 mL of DMSO to 3.82 mg of the compound.
 - Tightly cap the tube and vortex the solution until the solid is completely dissolved. Gentle warming (not exceeding 40°C) or sonication can be used to aid dissolution if necessary.[\[8\]](#)
- Aliquotting and Storage:
 - Once the compound is fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Store the aliquots in tightly sealed vials at -20°C for short-term storage (up to 6 months) or at -80°C for long-term storage (up to 1 year).[4]

C. Safety Precautions and Handling

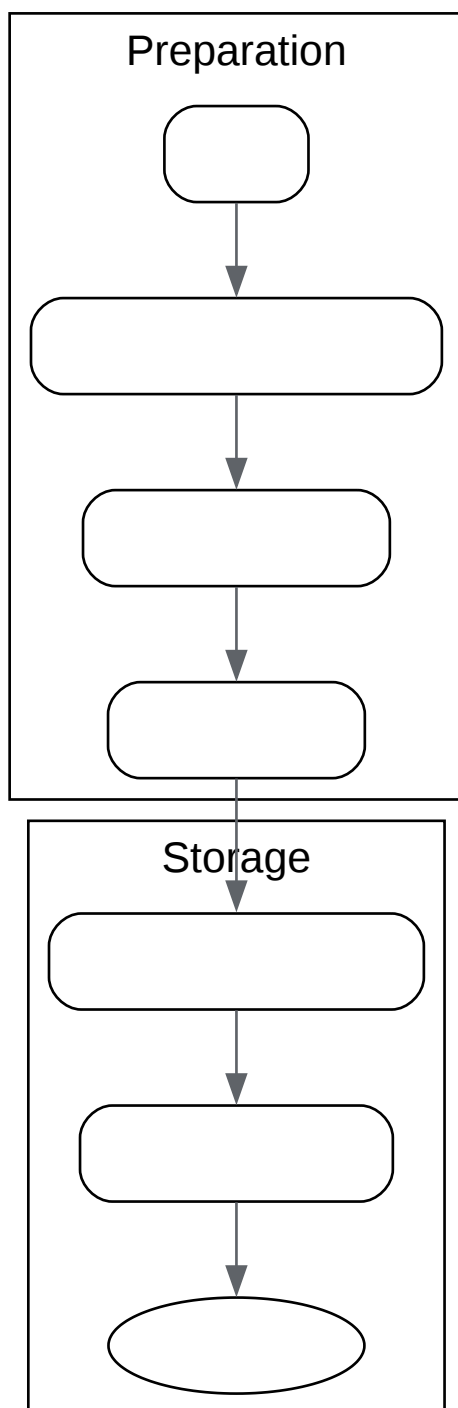
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat, when handling **NCGC00244536** and DMSO. [6]
- DMSO Permeability: DMSO is known for its ability to penetrate the skin and can carry dissolved substances with it.[6][7] Therefore, it is crucial to avoid direct skin contact with the solution. If contact occurs, wash the affected area thoroughly with soap and water for at least 15 minutes.[9]
- Ventilation: Work in a well-ventilated area, preferably a chemical fume hood, to minimize exposure to vapors.[6]
- Hygroscopicity of DMSO: DMSO is hygroscopic and will readily absorb moisture from the air. [10] This can affect the solubility of the compound and the stability of the stock solution. Use fresh, anhydrous DMSO and keep containers tightly sealed when not in use.
- Waste Disposal: Dispose of all chemical waste, including empty vials and contaminated tips, according to your institution's hazardous waste disposal guidelines.[9][11]

III. Visualization of Protocols and Pathways

A. Experimental Workflow

The following diagram illustrates the key steps for preparing a stock solution of **NCGC00244536** in DMSO.

Workflow for NCGC00244536 Stock Solution Preparation



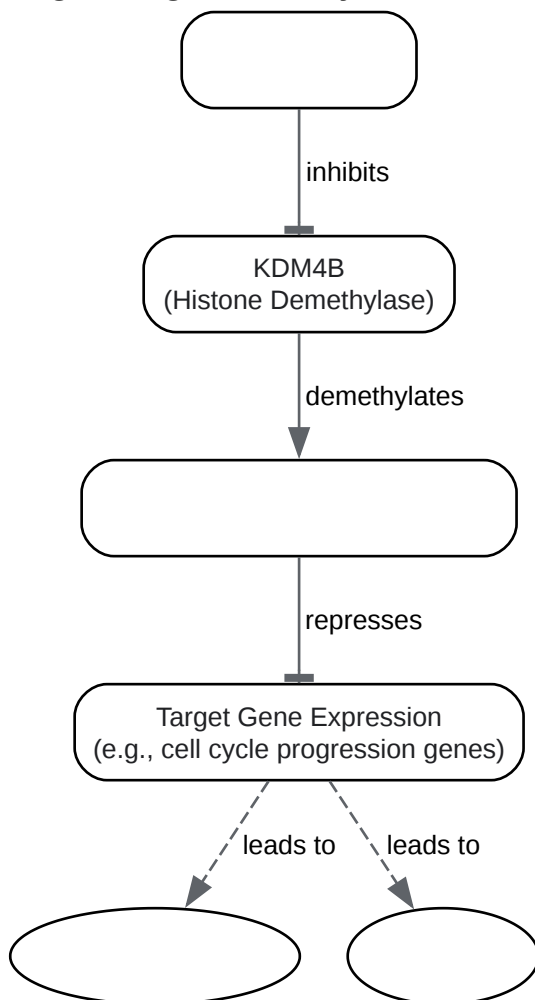
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Caption: Workflow for preparing **NCGC00244536** stock solutions.

B. Signaling Pathway

NCGC00244536 functions by inhibiting the KDM4B histone demethylase, which leads to an increase in the methylation of histone H3 at lysine 9 (H3K9me3). This epigenetic modification is associated with transcriptional repression and can induce cell cycle arrest and apoptosis in cancer cells.

Simplified Signaling Pathway of NCGC00244536



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Caption: **NCGC00244536** inhibits KDM4B, altering gene expression.

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